

Comprehensive Safety & Handling Guide: Boc-Val-Pro-OH

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Compound of Interest

Compound Name: *Boc-Val-Pro-OH*

Cat. No.: *B8807195*

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CAS Number: 23361-28-6 Chemical Name: N-(tert-Butoxycarbonyl)-L-valyl-L-proline

Executive Summary & Chemical Identity

Boc-Val-Pro-OH is a protected dipeptide building block utilized primarily in solid-phase and solution-phase peptide synthesis. It features a tert-butyloxycarbonyl (Boc) group protecting the N-terminus, rendering the molecule acid-labile but base-stable. This compound is a critical intermediate in the development of bioactive peptides and peptidomimetics, often serving as a fragment in the synthesis of antiviral agents (e.g., HCV inhibitors) and complex cyclic peptides.

Physicochemical Data Table

Property	Specification
CAS Number	23361-28-6
Molecular Formula	C ₁₅ H ₂₆ N ₂ O ₅
Molecular Weight	314.38 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in organic solvents (DCM, DMF, DMSO, Methanol); Low water solubility
Melting Point	Not explicitly listed in standard databases; typically >100°C for Boc-dipeptides
Chirality	L-Valine, L-Proline (S,S configuration)

Hazard Identification & Risk Assessment

Scientific Grounding: While specific toxicological data for this exact dipeptide sequence is limited, the precautionary principle dictates it be handled as a Chemical Irritant. The Boc-protecting group and the peptide backbone suggest potential for skin and respiratory irritation similar to its constituent amino acids (Boc-Val-OH and Boc-Pro-OH).

GHS Classification (Precautionary)

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[1][2]
 - H319: Causes serious eye irritation.[2]
 - H335: May cause respiratory irritation.[2]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[1]

- P280: Wear protective gloves/eye protection/face protection.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[1]
Remove contact lenses if present and easy to do.[1] Continue rinsing.[1]

Toxicological Insight: The compound is not classified as a PBT (Persistent, Bioaccumulative, and Toxic) or vPvB substance. However, as a biologically active intermediate, it should be treated as potentially bioactive until proven otherwise.

Safe Handling & Storage Protocols

Causality of Protocol: The stability of **Boc-Val-Pro-OH** is dictated by the acid-sensitivity of the carbamate linkage (Boc group). Exposure to strong acids (HCl, TFA) or moisture can lead to premature deprotection or hydrolysis, compromising experimental yield and purity.

Storage Conditions

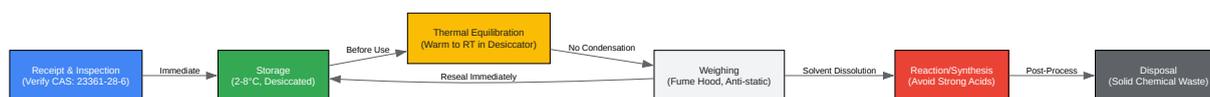
- Temperature: Refrigerate at 2°C to 8°C.
- Atmosphere: Store under inert gas (Nitrogen or Argon) if possible, or in a tightly sealed container.
- Humidity: Hygroscopic. Store with desiccant. Allow the container to reach room temperature before opening to prevent condensation.

Engineering Controls

- Ventilation: Handle only in a fume hood or well-ventilated area with local exhaust to prevent inhalation of fine dusts.
- Static Control: Use anti-static weighing boats and grounded equipment, as dry peptide powders can generate static charge and disperse easily.

Workflow Visualization: Safe Handling Logic

The following diagram illustrates the critical decision points during the handling lifecycle to maintain chemical integrity and operator safety.



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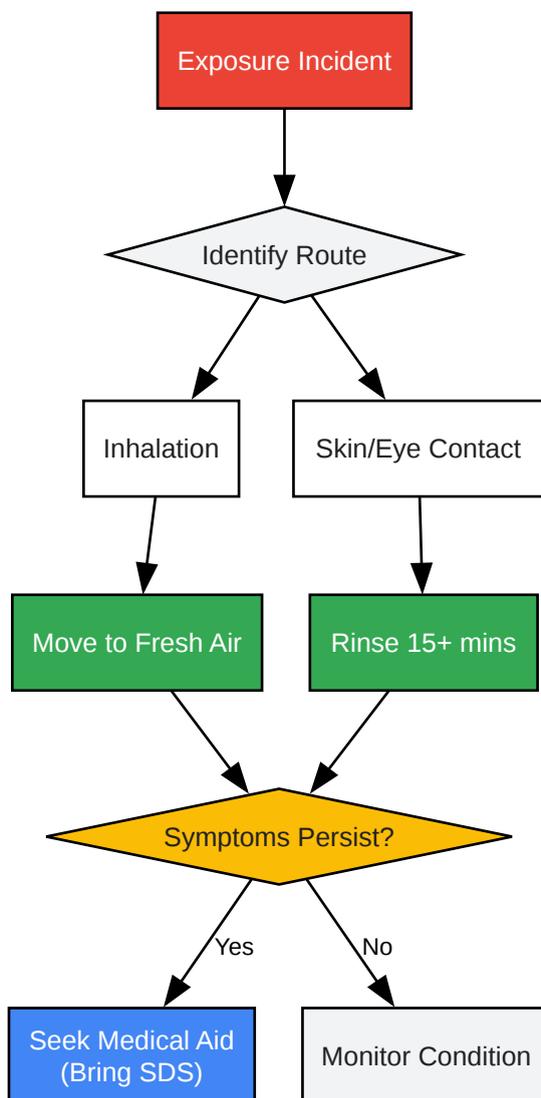
Figure 1: Operational workflow for maintaining the integrity of hygroscopic Boc-protected peptides.

Emergency Response & First Aid

Self-Validating System: This protocol relies on the "Remove, Rinse, Seek" methodology. Immediate dilution is the primary mechanism for mitigating irritation from peptide dust.

Exposure Route	Immediate Action	Medical Follow-up
Inhalation	Move victim to fresh air.[1] Keep at rest in a position comfortable for breathing.[1]	If respiratory irritation persists, seek medical attention.
Skin Contact	Brush off loose particles. Wash with mild soap and copious water.	Discard contaminated clothing. Consult a physician if rash develops.
Eye Contact	Rinse cautiously with water for 15 minutes.[1] Lift eyelids occasionally.	Mandatory: Consult an ophthalmologist if irritation persists.
Ingestion	Rinse mouth with water. Do NOT induce vomiting unless directed by medical personnel.	Call a POISON CENTER immediately.[1]

Emergency Logic Diagram



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Figure 2: Decision matrix for emergency response to chemical exposure.

Synthesis & Application Context

Expertise Note: In peptide synthesis, **Boc-Val-Pro-OH** is frequently used as a pre-formed dipeptide unit to avoid the difficult coupling of Valine to Proline on the resin, which can be sterically hindered and prone to incomplete reaction.

- Coupling Reagents: Compatible with standard carbodiimides (DCC, DIC) and phosphonium salts (PyBOP).

- Deprotection: The Boc group is removed using Trifluoroacetic acid (TFA) (typically 25-50% in DCM).[3]
 - Caution: Ensure efficient scavenging (e.g., triisopropylsilane) if the peptide sequence contains sensitive side chains (Trp, Met) to prevent tert-butyl cation alkylation.

References

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